

# An In-depth Technical Guide to Resveratrol (C<sub>14</sub>H<sub>12</sub>O<sub>3</sub>)

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## Compound of Interest

Compound Name: 4-(3-methoxyphenyl)benzoic Acid

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The molecular formula C<sub>14</sub>H<sub>12</sub>O<sub>3</sub> represents a variety of isomers, each with unique chemical and biological properties. This guide will focus on one of the most extensively studied of these isomers: Resveratrol. This compound, a naturally occurring polyphenol, has garnered significant attention for its potential therapeutic applications. Other notable isomers of C<sub>14</sub>H<sub>12</sub>O<sub>3</sub> include Oxybenzone, a common ingredient in sunscreens, and Benzilic acid, a precursor in the synthesis of certain pharmaceuticals. This document will provide a comprehensive overview of Resveratrol, including its chemical identity, physicochemical properties, significant biological activities, and relevant experimental protocols.

## Chemical Identity and Synonyms

Resveratrol exists as two primary geometric isomers: trans-Resveratrol and cis-Resveratrol. The trans-isomer is the more stable and biologically active form.<sup>[1]</sup>

Table 1: IUPAC Names and Synonyms of Resveratrol Isomers

Isomer	IUPAC Name	Synonyms
trans-Resveratrol	5-[(E)-2-(4-Hydroxyphenyl)ethenyl]benzene-1,3-diol[2]	3,4',5-Trihydroxy-trans-stilbene, (E)-Resveratrol, 3,5,4'-Trihydroxystilbene, Resvida[3][4]
cis-Resveratrol	5-[(Z)-2-(4-hydroxyphenyl)ethenyl]benzene-1,3-diol[5]	(Z)-Resveratrol, cis-3,4',5-trihydroxystilbene[5][6]

## Physicochemical Properties

A summary of the key physicochemical properties of trans-Resveratrol is presented in Table 2.

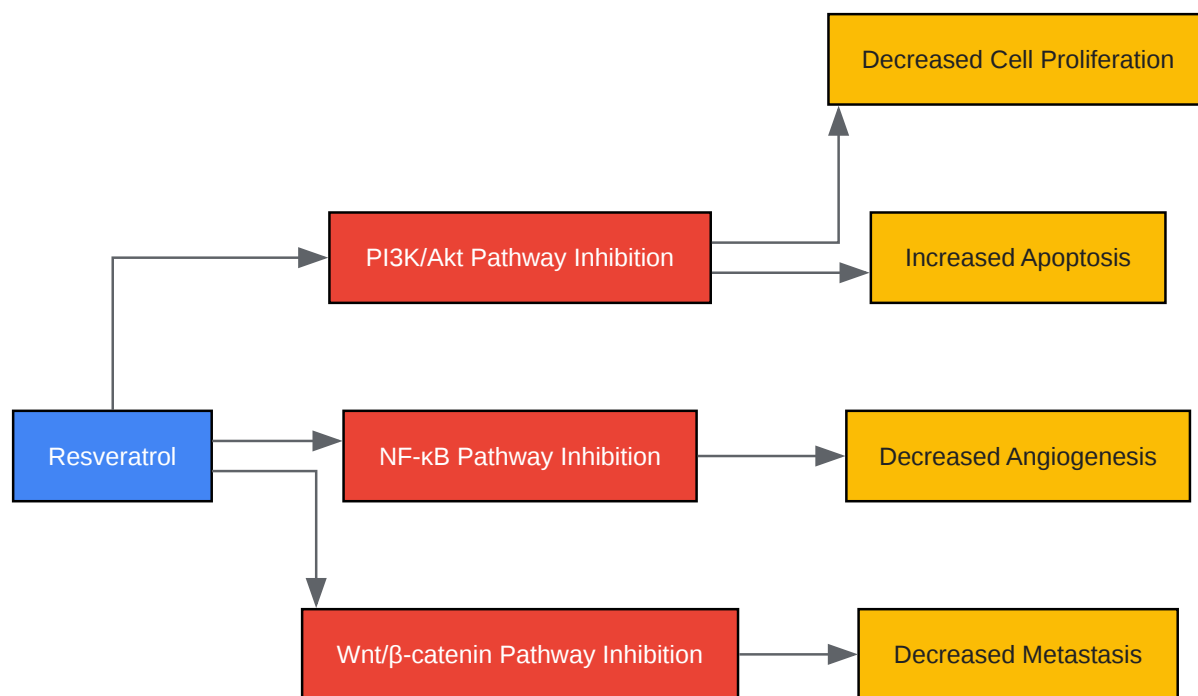
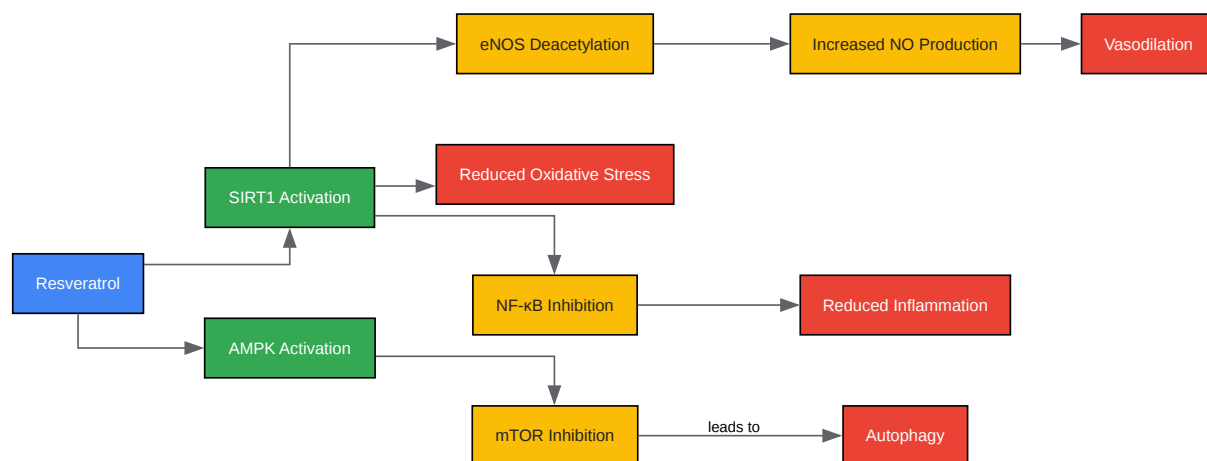
Table 2: Physicochemical Properties of trans-Resveratrol

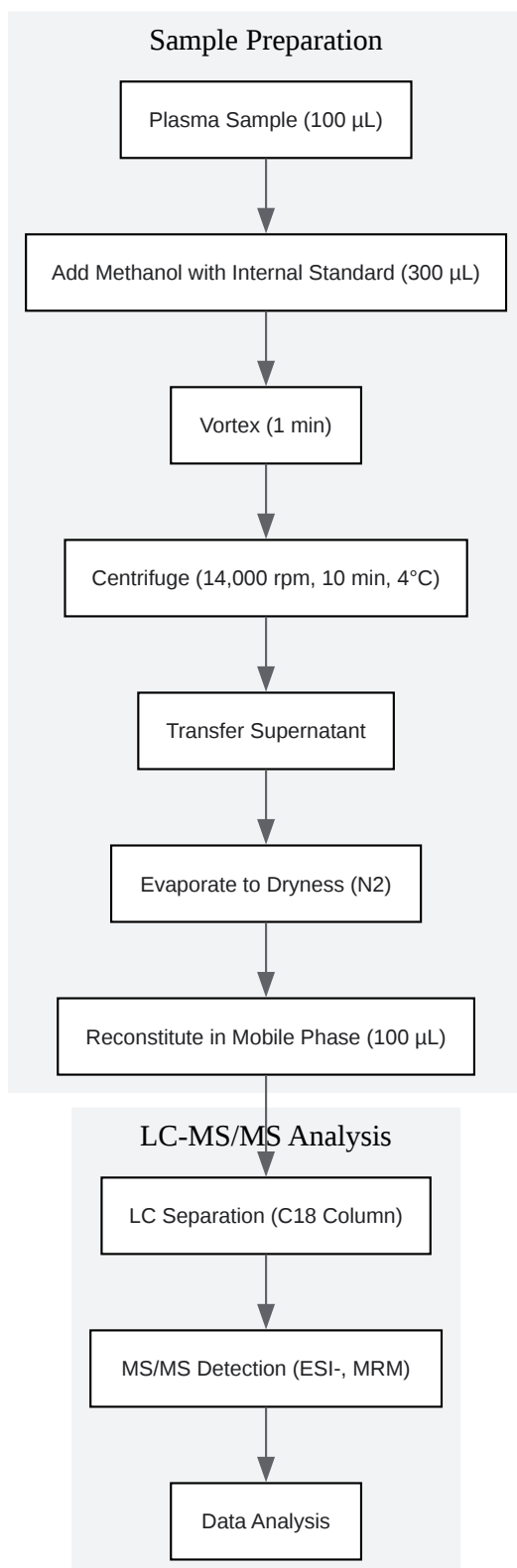
Property	Value	Reference(s)
Molecular Weight	228.24 g/mol	[4]
Melting Point	261-263 °C	[7]
Appearance	White to off-white crystalline powder	[8]
Solubility in Water	0.03 g/L	[7]
Solubility in Organic Solvents	Soluble in DMSO (16 g/L) and ethanol (50 g/L)	[7]
UV-vis ( $\lambda_{\text{max}}$ )	304 nm (in water)	[7]

## Biological Activity and Signaling Pathways

Resveratrol is recognized for its antioxidant, anti-inflammatory, cardioprotective, and anti-cancer properties.[9][10] Its biological effects are mediated through the modulation of several key signaling pathways.

Resveratrol has been shown to exert protective effects on the cardiovascular system.[11] One of the primary mechanisms is through the activation of Sirtuin 1 (SIRT1), a NAD<sup>+</sup>-dependent deacetylase.[12] SIRT1 activation leads to the deacetylation of various downstream targets, promoting endothelial function and reducing oxidative stress.[13] Another critical pathway is the activation of AMP-activated protein kinase (AMPK), which plays a central role in cellular energy homeostasis.[14]





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